

# In-Depth Technical Guide: Benzyl (4-hydroxycyclohexyl)carbamate

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## Compound of Interest

Compound Name: Benzyl (4-hydroxycyclohexyl)carbamate

Cat. No.: B096813

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CAS Number: 16801-62-0

This technical guide provides a comprehensive overview of **Benzyl (4-hydroxycyclohexyl)carbamate**, a key intermediate in organic synthesis, particularly in the development of pharmaceutical compounds. This document is intended for researchers, scientists, and drug development professionals.

## Chemical Properties and Data

**Benzyl (4-hydroxycyclohexyl)carbamate**, also known as N-Cbz-4-hydroxycyclohexylamine, is a carbamate derivative with a molecular formula of  $C_{14}H_{19}NO_3$ .<sup>[1]</sup> The benzyloxycarbonyl (Cbz) group serves as a common protecting group for the amine functionality, which is crucial in multi-step organic syntheses.<sup>[2]</sup> The presence of a hydroxyl group on the cyclohexyl ring provides a site for further chemical modification.

Table 1: Physicochemical Properties of **Benzyl (4-hydroxycyclohexyl)carbamate**

Property	Value	Reference
CAS Number	16801-62-0	[1]
Molecular Formula	C <sub>14</sub> H <sub>19</sub> NO <sub>3</sub>	[1]
Molecular Weight	249.31 g/mol	
Melting Point	161-165 °C	
Boiling Point	427.6 °C at 760 mmHg	
Appearance	Colorless or yellowish crystal	[1]
Solubility	Soluble in common organic solvents	[1]

## Synthesis and Experimental Protocols

The primary method for the synthesis of **Benzyl (4-hydroxycyclohexyl)carbamate** is the reaction of 4-aminocyclohexanol with benzyl chloroformate.[1][2] This reaction, a standard N-benzyloxycarbonylation, effectively protects the primary amine.[2]

### General Synthesis Protocol

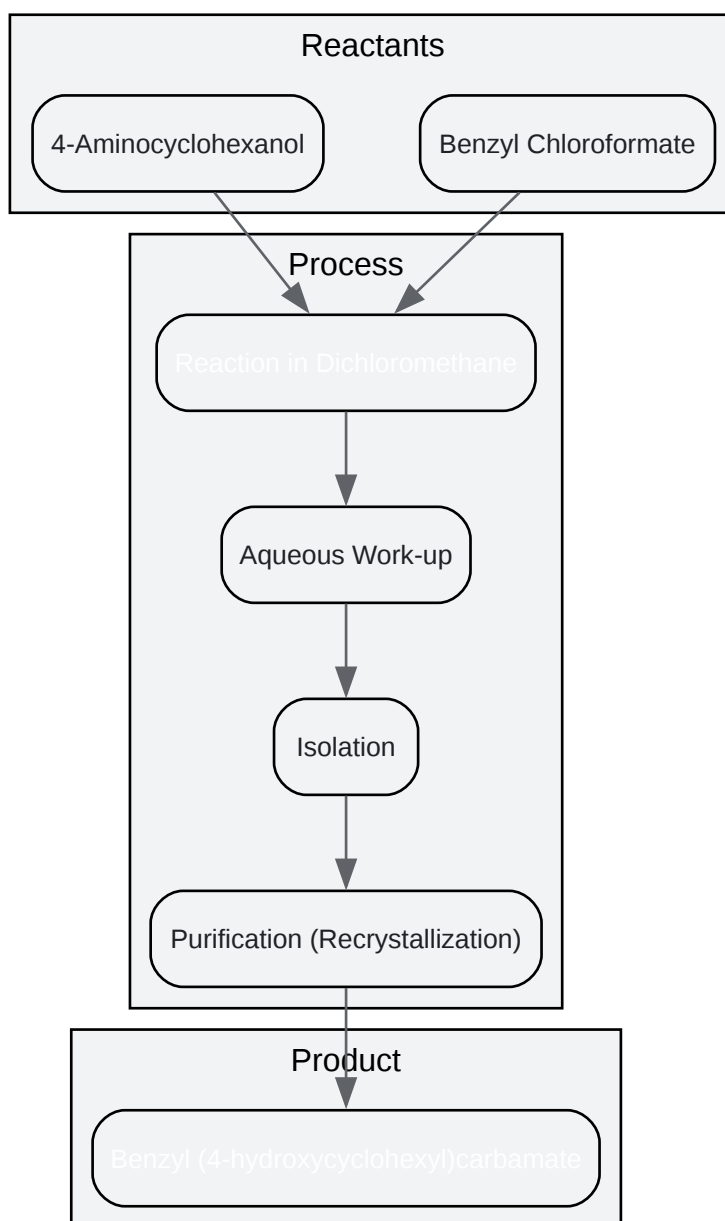
A general procedure for the synthesis involves the following steps:[1]

- **Dissolution:** 4-aminocyclohexanol is dissolved in a suitable organic solvent, typically dichloromethane.
- **Addition of Reagent:** Benzyl chloroformate (Cbz-Cl) is added to the solution.
- **Reaction:** The mixture is stirred at room temperature for a specified period to allow the reaction to proceed.
- **Work-up:** The reaction is quenched, often with the addition of brine, and the organic layer is separated.
- **Isolation:** The crude product is isolated by filtration.

- Purification: The final product is purified by recrystallization to yield **Benzyl (4-hydroxycyclohexyl)carbamate**.[\[1\]](#)

Diagram 1: General Synthesis Workflow

General Synthesis of Benzyl (4-hydroxycyclohexyl)carbamate



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Caption: Workflow for the synthesis of **Benzyl (4-hydroxycyclohexyl)carbamate**.

## Applications in Research and Drug Development

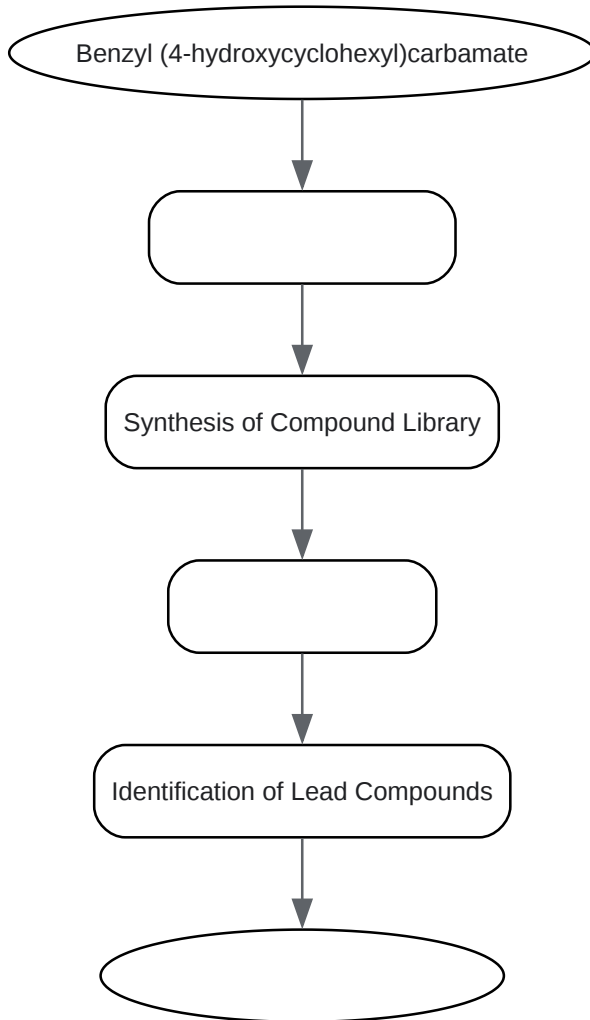
**Benzyl (4-hydroxycyclohexyl)carbamate** is primarily utilized as a versatile intermediate in organic synthesis and medicinal chemistry.[1] The carbamate functional group is a stable and effective protecting group for amines, a crucial aspect in the synthesis of complex molecules.[2]

The role of carbamates in drug design is significant, as they can act as peptide bond isosteres, enhancing the metabolic stability and cell permeability of drug candidates.[3] While specific biological activities for **Benzyl (4-hydroxycyclohexyl)carbamate** are not extensively documented in publicly available literature, its structural motifs are found in various biologically active compounds. For instance, carbamate derivatives have been investigated as potential therapeutic agents for Alzheimer's disease and as neuroprotective agents.[4][5]

The cyclohexyl scaffold provides a rigid framework that can be functionalized, and the hydroxyl group offers a point for further chemical elaboration, making this compound a valuable building block for creating libraries of molecules for drug discovery programs.

Diagram 2: Role in Drug Discovery

## Application of Benzyl (4-hydroxycyclohexyl)carbamate in Drug Discovery



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Caption: Conceptual workflow for utilizing the compound in drug discovery.

## Safety Information

Under normal laboratory operating conditions, **Benzyl (4-hydroxycyclohexyl)carbamate** is considered relatively safe. However, standard laboratory safety protocols should always be followed. This includes avoiding contact with skin, eyes, and the respiratory tract, and

preventing ingestion. In case of contact or ingestion, immediate rinsing with water and seeking medical attention is advised.<sup>[1]</sup> Appropriate personal protective equipment (PPE), such as safety goggles, gloves, and a lab coat, should be worn when handling this chemical.

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